

Invopressin: Core Information & Experimental Context

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Invopressin

CAS No.: 1488411-60-4

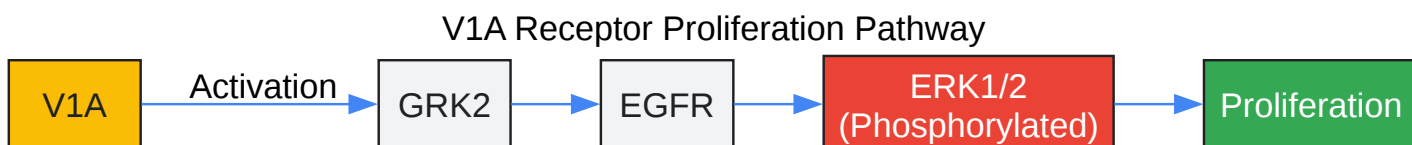
Cat. No.: S12859856

[Get Quote](#)

Here is the basic chemical and biological data for **Invopressin**, which is essential for any troubleshooting context.

- **Biological Activity:** **Invopressin** is identified as a vasopressin V1A receptor partial agonist with a reported EC50 of 1.0 nM [1].
- **Chemical Properties:** | Property | Detail | | :--- | :--- | | **Molecular Weight** | 2413.78 [1] | | **Formula** | C110H161N31O27S2 [1] | | **CAS Number** | 1488411-60-4 [1] |
- **Storage Information:** | Form | Temperature | Duration | | :--- | :--- | :--- | | **Powder** | -20°C | 3 years [1] | | **Powder** | 4°C | 2 years [1] | | **In solvent** | -80°C | 6 months [1] | | **In solvent** | -20°C | 1 month [1] |

A key study on the vasopressin V1A receptor (the target of **Invopressin**) outlines a critical signaling pathway relevant to its function. The diagram below illustrates this pathway, which mediates cell proliferation in A7r5 rat vascular smooth muscle cells, as described in research [2].



[Click to download full resolution via product page](#)

Troubleshooting Guide: Common Experimental Challenges

This guide follows a logical structure to diagnose and resolve common issues [3].

Problem Area	Possible Cause	Investigation & Resolution Steps
Low Biological Activity	Incorrect storage or reconstitution; compound degradation.	1. Verify Storage: Confirm powder and solution have been stored at recommended temperatures and durations [1]. 2. Check Reconstitution: Ensure correct solvent and procedure were used. High Background Noise in Assays
Non-specific binding or insufficient washing.	1. Optimize Blocking: Increase concentration or duration of blocking agent. 2. Increase Wash Stringency: Add mild detergents or increase wash cycles. Inconsistent Cell Proliferation Results	
Variable receptor expression; serum factors in media.	1. Standardize Cell Passage: Use cells within a consistent passage range. 2. Use Serum-Free Conditions: Starve cells before and during assay to minimize interference [2]. Poor Signal in ELISA/Western Blot	
Inefficient cell lysis or antibody incubation.	1. Validate Lysis: Check protocol for complete cell disruption. 2. Antibody Titration: Perform a checkerboard assay to optimize primary and secondary antibody concentrations.	

Frequently Asked Questions (FAQs)

Q1: What is the primary target and mechanism of action of Invopressin? **A1: Invopressin** is a partial agonist of the vasopressin V1A receptor. It activates this G-protein coupled receptor to trigger downstream signaling pathways, such as the GRK2-EGFR-ERK1/2 pathway, which can lead to cellular responses like proliferation [1] [2].

Q2: What are the critical parameters for handling Invopressin to ensure stability? **A2:** The stability of **Invopressin** is highly dependent on storage conditions. The powder should be stored at -20°C, and once reconstituted in solvent, aliquots should be stored at -80°C for long-term use (up to 6 months) or at -20°C for short-term use (1 month). Repeated freeze-thaw cycles should be avoided [1].

Q3: Which signaling pathways should I investigate when studying Invopressin's effects? **A3:** Research indicates that the V1A receptor can signal through different pathways. For acute effects, it may involve

Protein Kinase C (PKC). For proliferative effects, the pathway involving G protein-coupled receptor kinase 2 (GRK2), transactivation of the Epidermal Growth Factor Receptor (EGFR), and subsequent phosphorylation of ERK1/2 is critical [2].

Key Experimental Protocols & Methodologies

While full protocols are not available in the search results, here are the core methodologies based on the cited research on V1A receptor-mediated proliferation in A7r5 cells [2].

- **Cell Proliferation Assay (MTT Assay):** Treat A7r5 cells with **Invopressin** over a range of concentrations and time points. Use specific V1A (e.g., SR45059) and V2 (e.g., lixivaptan) receptor antagonists to confirm the receptor mediating the effect. Add MTT reagent, incubate to allow formazan crystal formation, solubilize the crystals, and measure the absorbance to quantify viable cells [2].
- **Western Blot for ERK1/2 Phosphorylation:** Serum-starve A7r5 cells to minimize background signaling. Stimulate cells with **Invopressin**. Lyse cells, separate proteins by SDS-PAGE, and transfer to a membrane. Probe the membrane with antibodies against phosphorylated ERK1/2 and total ERK1/2 as a loading control [2].
- **Pathway Inhibition Studies:** To confirm the role of the GRK2-EGFR-ERK1/2 pathway, pre-treat cells with specific pharmacological inhibitors targeting GRK2 or EGFR prior to stimulation with **Invopressin**. Alternatively, use shRNA to knock down GRK2 expression. Then, measure cell proliferation or ERK1/2 phosphorylation as described above [2].

A Path Forward for Deeper Information

The information available publicly is limited. To build a truly robust technical support center, I suggest you:

- **Consult Primary Literature:** Perform a deep search on academic databases like PubMed using keywords "**Invopressin**," "V1A receptor partial agonist," and "cell-based assays."
- **Contact Suppliers Directly:** Reach out to the manufacturer (e.g., AbMole) [1] for detailed product-specific protocols, certificates of analysis (COA), and material safety data sheets (MSDS).
- **Refine Your Search:** Use more specific queries related to your experiment, such as "**Invopressin** EC50 determination protocol" or "V1A receptor binding assay troubleshooting."

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | CAS 1488411-60-4 | AbMole BioScience | Invopressin ... Invopressin [abmole.com]
2. Vasopressin V1A receptor mediates cell proliferation ... [sigmaaldrich.com]
3. What Is a Troubleshooting and 6 Steps to Create... Guide [clickhelp.com]

To cite this document: Smolecule. [Invopressin: Core Information & Experimental Context].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12859856#invopressin-experimental-challenges>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com